

Early Research and Discovery of 2-Fluorobenzotrifluoride: A Technical Guide

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Compound of Interest

Compound Name: 2-Fluorobenzotrifluoride

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This technical guide delves into the early research and discovery of **2-fluorobenzotrifluoride** (also known as o-fluorobenzotrifluoride or 1-fluoro-2-(trifluoromethyl)benzene). The document summarizes the historical context of its synthesis, key experimental protocols, and the initial characterization of its physical properties. The information is presented to provide a foundational understanding of this important fluorinated aromatic compound.

Introduction and Historical Context

The exploration of organofluorine chemistry began to flourish in the early 20th century. A significant milestone in the synthesis of aryl fluorides was the development of the Balz-Schiemann reaction in 1927. This reaction provided a reliable method to introduce a fluorine atom onto an aromatic ring via the thermal decomposition of a diazonium tetrafluoroborate salt.

The synthesis of benzotrifluoride derivatives, compounds containing the $-CF_3$ group, was pioneered by Frédéric Swarts in the late 19th and early 20th centuries. His work on the fluorination of chlorinated toluenes laid the groundwork for the preparation of various trifluoromethylated aromatic compounds.

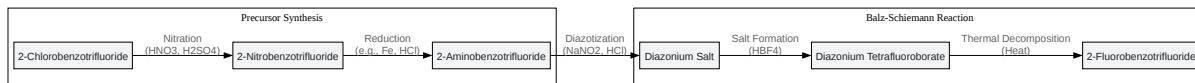
The first synthesis of **2-fluorobenzotrifluoride** likely occurred in the 1930s or 1940s, following the discovery of the Balz-Schiemann reaction and the availability of its precursor, 2-aminobenzotrifluoride. A key publication in this area is the 1944 paper by G. C. Finger and F. H. Reed from the Illinois State Geological Survey, published in the *Journal of the American*

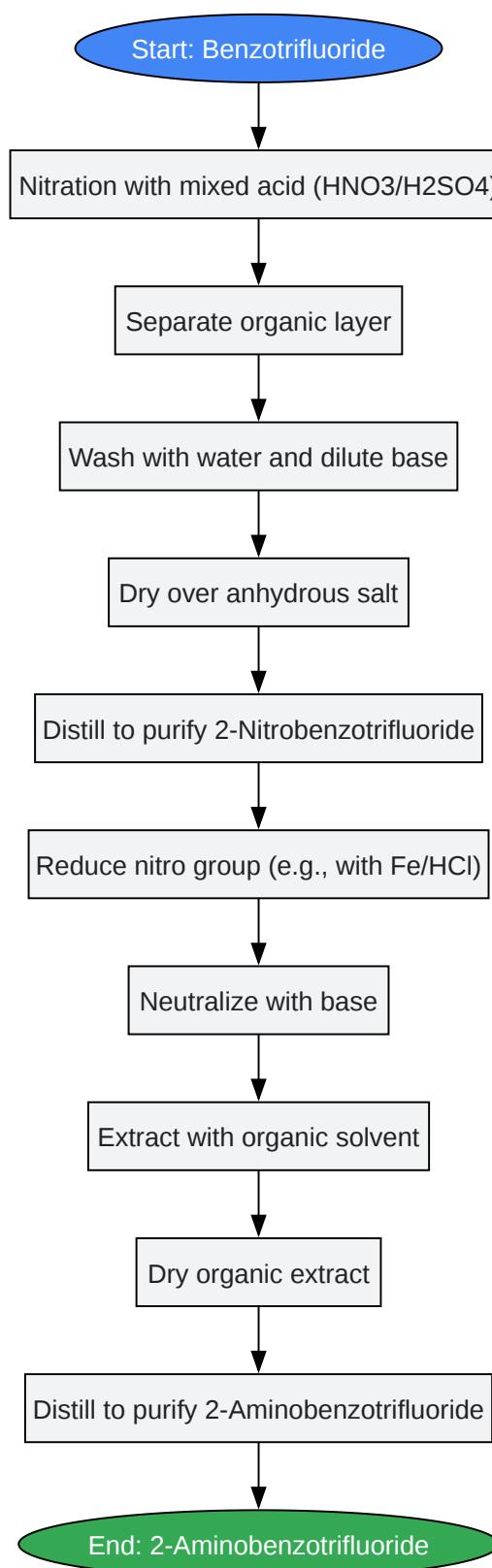
Chemical Society. While their paper's main focus was on difluorinated benzotrifluorides, the synthetic pathways described are directly applicable to the preparation of **2-fluorobenzotrifluoride**.

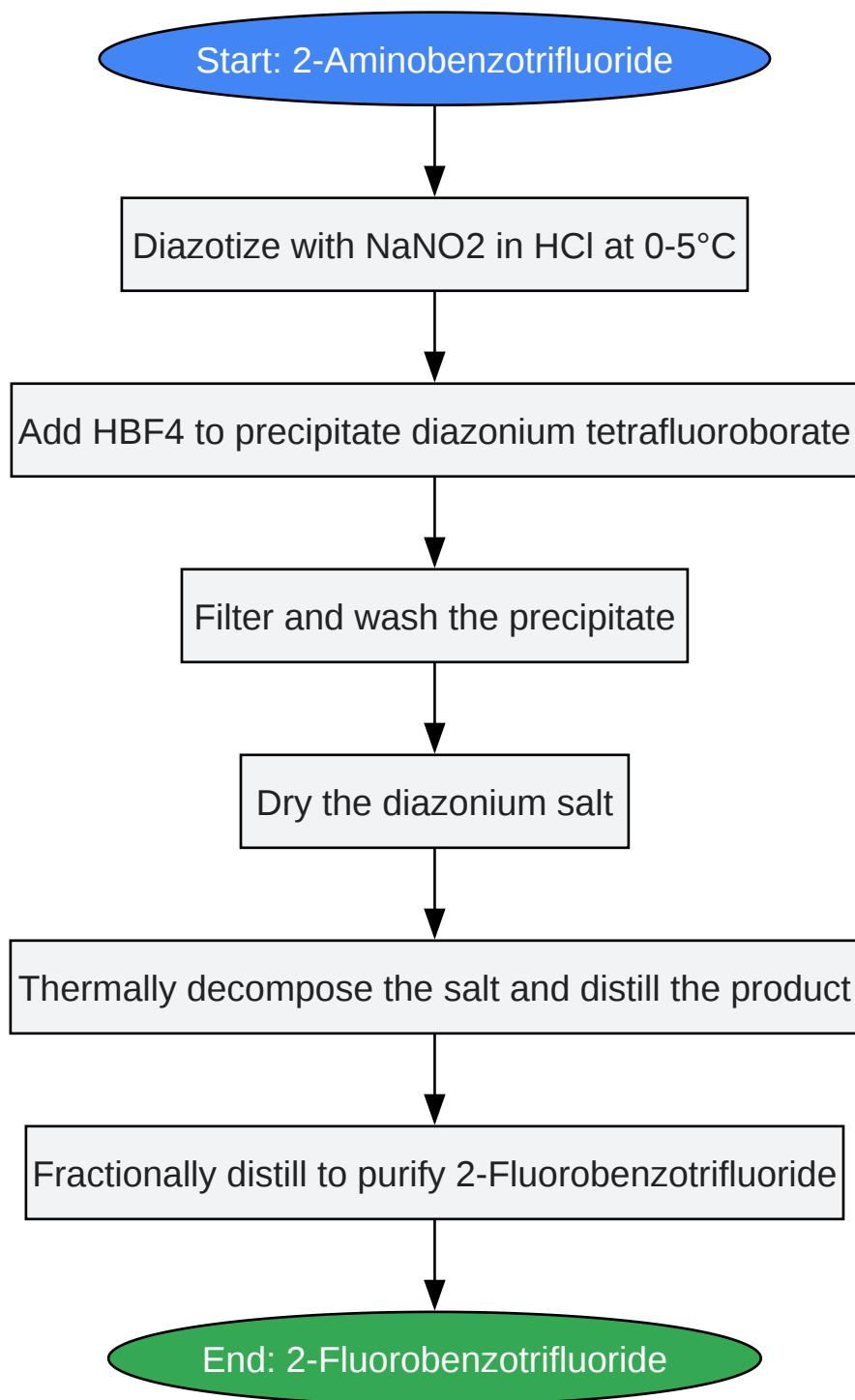
Synthesis of 2-Fluorobenzotrifluoride

The primary historical method for the synthesis of **2-fluorobenzotrifluoride** is the Balz-Schiemann reaction, starting from 2-aminobenzotrifluoride.

Overall Reaction Pathway







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